

In-Depth Technical Guide: 3,5-Dibromo-4-ethylpyridine

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Compound of Interest

Compound Name: 3,5-Dibromo-4-ethylpyridine

Cat. No.: B174496

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For the Attention of Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available scientific data on **3,5-Dibromo-4-ethylpyridine** is exceptionally limited. This guide provides the available information for the specified compound and, for comparative purposes, includes data on the closely related analog, 3,5-Dibromo-4-methylpyridine. This information should be used as a reference point, and it is crucial to note that the properties of the methyl analog are not directly transferable to the ethyl derivative.

Core Chemical Properties

A comprehensive summary of the known and predicted chemical properties for **3,5-Dibromo-4-ethylpyridine** is presented below. Due to the scarcity of experimental data for the ethyl derivative, some properties remain unavailable. For comparison, the corresponding data for 3,5-Dibromo-4-methylpyridine are included.

Table 1: Core Chemical Properties

Property	3,5-Dibromo-4-ethylpyridine	3,5-Dibromo-4-methylpyridine
CAS Number	125419-80-9[1]	3430-23-7
Molecular Formula	C ₇ H ₇ Br ₂ N	C ₆ H ₅ Br ₂ N[2]
Molecular Weight	264.95 g/mol	250.92 g/mol [2]
Appearance	Data Not Available	White to off-white crystalline powder[3]
Melting Point	Data Not Available	72-76 °C[3]
Boiling Point	Data Not Available	243.0 ± 35.0 °C (Predicted)[2]
Density	Data Not Available	1.911 ± 0.06 g/cm ³ (Predicted) [2]
Solubility	Data Not Available	Soluble in ethanol, ether, and chloroform[3]

Synthesis and Reactivity

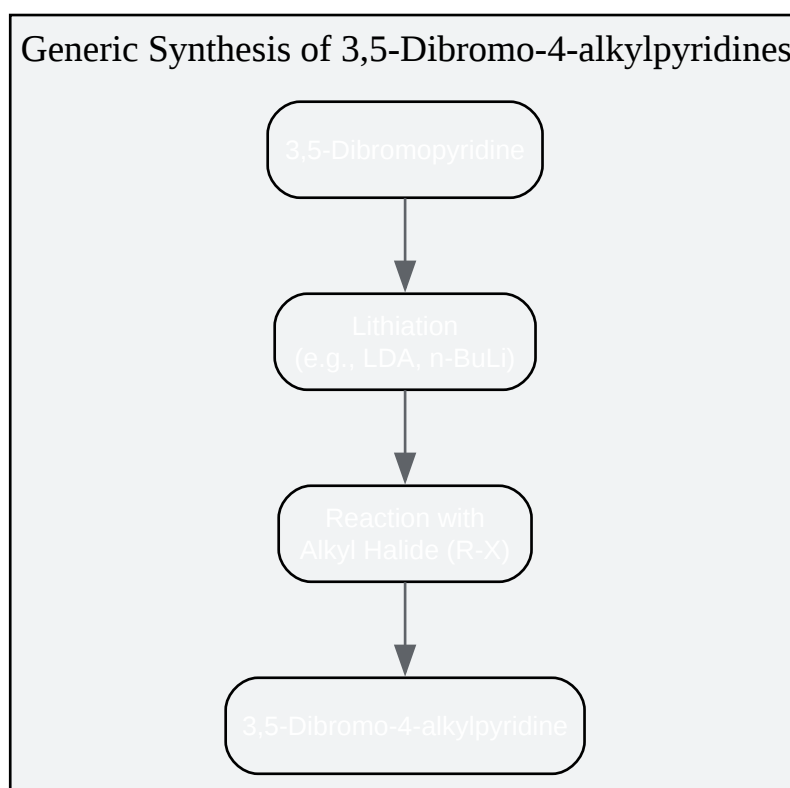
Synthesis of 3,5-Dibromo-4-substituted Pyridines

While a specific, detailed experimental protocol for the synthesis of **3,5-Dibromo-4-ethylpyridine** was not found in the reviewed literature, the synthesis of the analogous 3,5-Dibromo-4-methylpyridine can provide insights into a potential synthetic route. The synthesis of such compounds often involves the bromination of a corresponding 4-substituted pyridine.

A general approach for the synthesis of 3,5-dihalo-4-alkylpyridines may involve the lithiation of 3,5-dibromopyridine followed by reaction with an appropriate electrophile (e.g., ethyl iodide for the target compound).

General Synthetic Workflow:

Generic Synthesis of 3,5-Dibromo-4-alkylpyridines



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